

Technical Guide: 2,5-Dimethoxyterephthalohydrazide (CAS 114503-42-3)

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Compound of Interest

Compound Name:	2,5-Dimethoxyterephthalohydrazide
CAS No.:	114503-42-3
Cat. No.:	B3084889

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Executive Summary

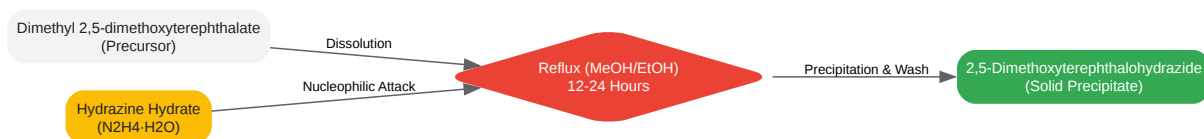
2,5-Dimethoxyterephthalohydrazide (DMTH) is a symmetric, electron-rich organic building block used primarily in the synthesis of hydrazone-linked Covalent Organic Frameworks (COFs).^[1] Its structural rigidity, combined with the reversible nature of the hydrazone bond, allows for the formation of highly crystalline, porous materials (e.g., COF-42) utilized in photocatalysis, heavy metal capture, and optoelectronics. This guide provides a comprehensive analysis of its physicochemical properties, validated synthesis protocols, and analytical characterization standards.

Chemical Identity & Structure

Property	Detail
CAS Number	114503-42-3
IUPAC Name	2,5-Dimethoxybenzene-1,4-dicarbohydrazide
Synonyms	2,5-Dimethoxyterephthalic acid dihydrazide; DMTH
Molecular Formula	C ₁₀ H ₁₄ N ₄ O ₄
Molecular Weight	254.24 g/mol
SMILES	<chem>COC1cc(C(=O)NN)c(OC)cc1C(=O)NN</chem>
Structural Features	symmetry; Electron-donating methoxy groups at 2,5-positions enhance solubility and influence electronic band gaps in resulting COFs.

Structural Visualization

The following diagram illustrates the synthesis pathway from the commercially available diester precursor.[2]



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Caption: Figure 1. Standard synthetic pathway via hydrazinolysis of the dimethyl ester.

Physicochemical Properties[1][2][3][4][5][6][7][8][9][10]

Property	Value / Description
Appearance	Off-white to pale yellow powder
Melting Point	>300 °C (Decomposes)
Solubility	Soluble: DMSO, DMF, DMAc (upon heating). Insoluble: Water, Methanol, Ethanol, Chloroform, Hexane.
Stability	Stable under ambient conditions. ^[2] Hygroscopic; store in a desiccator.
pKa	Hydrazide NH typically ~12-13; Methoxy groups slightly increase electron density on the ring. ^[2]

Synthesis & Production Protocol

Objective: Synthesis of high-purity (>97%) **2,5-dimethoxyterephthalohydrazide** from dimethyl 2,5-dimethoxyterephthalate.

Reagents

- Precursor: Dimethyl 2,5-dimethoxyterephthalate (1.0 eq)
- Reagent: Hydrazine monohydrate (80% or 98% grade) (Excess, >10 eq)
- Solvent: Methanol (MeOH) or Ethanol (EtOH) (Anhydrous preferred)^[2]

Step-by-Step Methodology

- Dissolution: In a round-bottom flask equipped with a magnetic stir bar and reflux condenser, suspend Dimethyl 2,5-dimethoxyterephthalate (e.g., 5.0 g) in Methanol (100 mL).
 - Note: The ester may not dissolve completely at room temperature; this is normal.^[2]
- Hydrazinolysis: Add Hydrazine Hydrate (10–15 mL) dropwise to the suspension while stirring.

- Causality: A large excess of hydrazine drives the equilibrium forward and prevents the formation of oligomeric side products.
- Reflux: Heat the mixture to reflux (approx. 65–70 °C) for 12–24 hours.
 - Observation: The suspension will initially clear (as the ester reacts) and then a heavy precipitate (the hydrazide product) will form as the reaction progresses.
- Isolation: Cool the reaction mixture to room temperature. Filter the white/off-white precipitate using vacuum filtration.^[2]
- Purification: Wash the filter cake copiously with cold Methanol (3 × 50 mL) and then Diethyl Ether (2 × 50 mL) to remove unreacted hydrazine and solvent.
- Drying: Dry the solid in a vacuum oven at 60 °C for 6 hours.

Analytical Characterization

To validate the synthesis, the following spectroscopic signatures must be confirmed.

Nuclear Magnetic Resonance (¹H NMR)

Solvent: DMSO-d₆ (Due to solubility limitations in CDCl₃)

Shift (δ ppm)	Multiplicity	Integration	Assignment
9.20 – 9.60	Singlet (s)	2H	–CONH– (Amide proton)
7.50 – 7.60	Singlet (s)	2H	Ar–H (Aromatic ring protons)
4.50 – 4.70	Broad Singlet (s)	4H	–NH ₂ (Terminal amine protons)
3.70 – 3.85	Singlet (s)	6H	–OCH ₃ (Methoxy protons)

Interpretation: The high symmetry of the molecule results in simplified spectra.[2] The aromatic region shows a single peak for the two equivalent ring protons.[2] The broad -NH_2 signal may vary in shift/width depending on water content in the DMSO.[2]

Infrared Spectroscopy (FT-IR)[3]

- $3300 - 3200 \text{ cm}^{-1}$: N-H stretching (Primary amine doublet).[2]
- $1650 - 1620 \text{ cm}^{-1}$: C=O stretching (Amide I band).[2]
- 1220 cm^{-1} : C-O-C stretching (Methoxy ether linkage).[2]

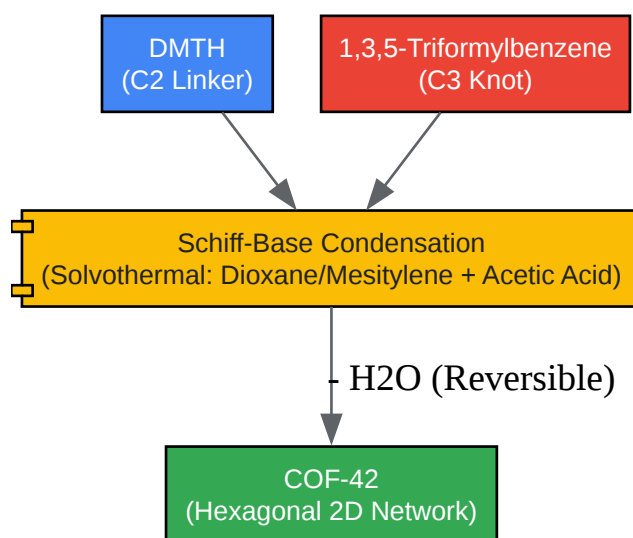
Applications: Covalent Organic Frameworks (COFs)

The primary utility of DMTH is as a linear

-symmetric linker for constructing 2D COFs.[2] The most notable example is COF-42.[2][3]

Case Study: Synthesis of COF-42

Reaction: Condensation of DMTH with 1,3,5-Triformylbenzene (TFB). Topology: Hexagonal pore structure with hydrazone linkages.[2]



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Caption: Figure 2.[2][4] Reticular synthesis logic for COF-42 formation.

Protocol Highlight:

- Solvent System: 1,4-Dioxane / Mesitylene (1:1 v/v).[2]
- Catalyst: 6M Aqueous Acetic Acid.[2]
- Conditions: Solvothermal synthesis in a sealed Pyrex tube at 120 °C for 3 days.
- Mechanism: The methoxy groups on DMTH improve the crystallinity of the COF by promoting interlayer stacking interactions via electron donation, stabilizing the 2D sheets.

Handling & Safety (E-E-A-T)

- Hazard Classification: Irritant (Skin/Eye/Respiratory).[2]
- GHS Codes: H315, H319, H335.[5]
- Storage: Store at 4 °C in a dark, dry place. Hydrazides can slowly oxidize or hydrolyze if exposed to moisture and air over prolonged periods.[2]
- PPE: Standard lab coat, nitrile gloves, and safety glasses. Work in a fume hood to avoid inhalation of dust.[2]

References

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